

An In-depth Technical Guide to the Chemical Properties of Neodymium (III) Oxalate

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Compound of Interest

Compound Name: Neodymium oxalate

Cat. No.: B072409

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Prepared for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core chemical properties of neodymium (III) oxalate. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize this compound in their work. This document details the synthesis, solubility, thermal decomposition, and crystallographic data of neodymium (III) oxalate. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental protocols for key characterization techniques are provided. Visual diagrams generated using Graphviz are included to illustrate key processes.

Introduction

Neodymium (III) oxalate, with the chemical formula $\text{Nd}_2(\text{C}_2\text{O}_4)_3$, is a sparingly soluble salt of the rare earth element neodymium. It is most commonly encountered as its decahydrate, $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$, a rose-colored crystalline powder.[1][2] Its low solubility in aqueous solutions makes it a crucial intermediate in the separation and purification of neodymium from other rare earth elements.[3] The controlled thermal decomposition of neodymium (III) oxalate to produce high-purity neodymium (III) oxide is a key process in the manufacturing of various advanced materials, including high-strength permanent magnets, laser crystals, and specialized glass.[4][5] A thorough understanding of its chemical properties is therefore essential for its effective application in research and industry.

Physicochemical Properties

Neodymium (III) oxalate is a solid compound that is typically pink or lavender in color.[1] It is known to be insoluble in water and organic solvents, but can be dissolved in strong mineral acids.[2][4]

General Properties

Property	Value	Reference(s)
Chemical Formula (anhydrous)	$\text{Nd}_2(\text{C}_2\text{O}_4)_3$	[1]
Chemical Formula (decahydrate)	$\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$	[5]
Molar Mass (anhydrous)	552.53 g/mol	[1]
Molar Mass (decahydrate)	732.69 g/mol	
Appearance	Rose-colored or purple crystals/powder	[2]
Density (hexahydrate)	3.9 g/cm ³	[2]

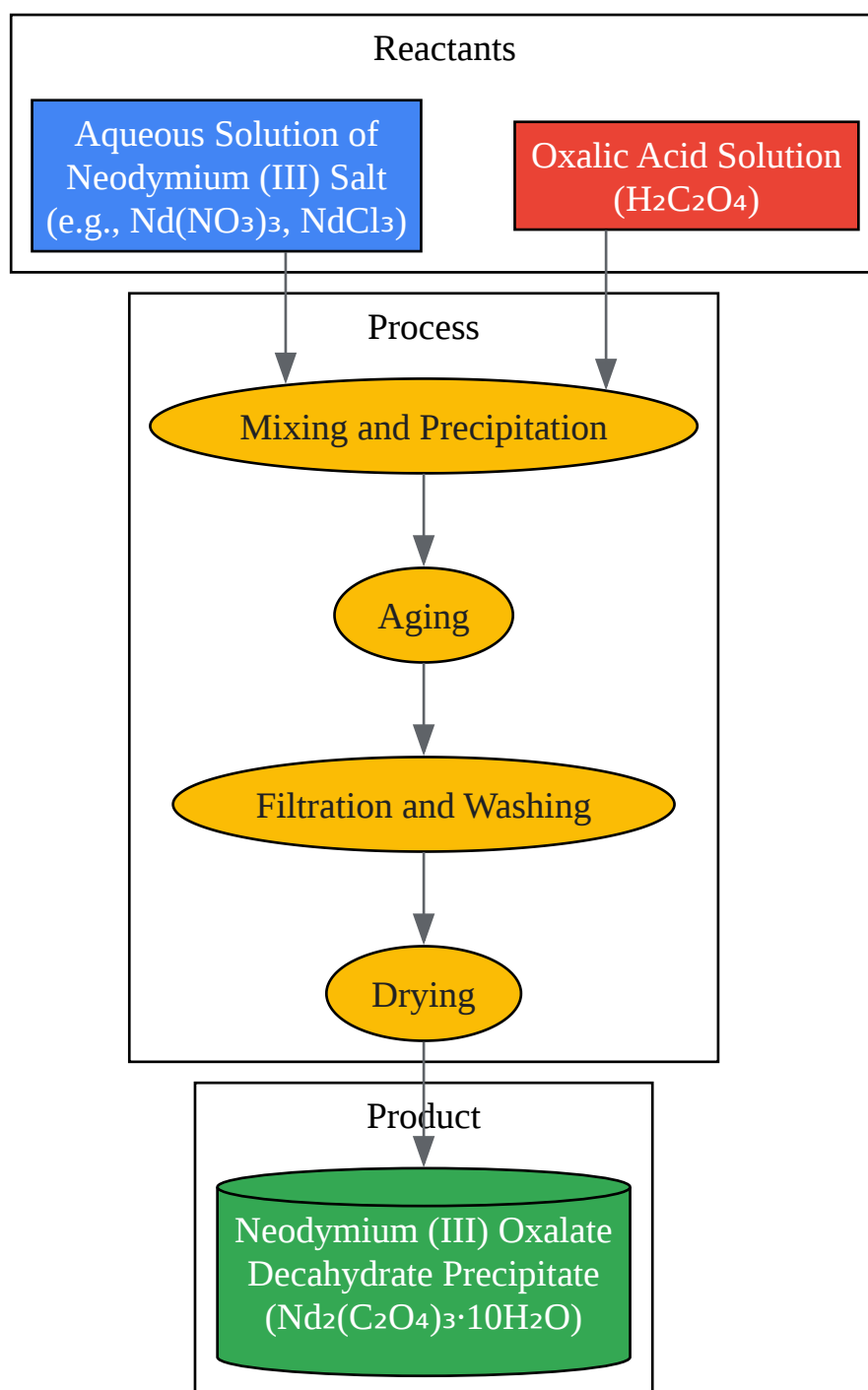
Solubility Data

The solubility of neodymium (III) oxalate is a critical parameter, particularly in separation processes. It is sparingly soluble in water and its solubility is influenced by the presence of acids and common ions.

Solvent/Condition	Solubility	Ksp	Reference(s)
Water (25 °C)	Insoluble	1.08×10^{-33}	[6]
Nitric Acid	Solubility decreases with decreasing nitric acid concentration	-	
Oxalic Acid	Solubility decreases with increasing oxalic acid concentration	-	
Hydrochloric Acid	Dissolves to form $\text{Nd}(\text{C}_2\text{O}_4)\text{Cl} \cdot 3\text{H}_2\text{O}$	-	[2]

Synthesis of Neodymium (III) Oxalate Decahydrate

The synthesis of neodymium (III) oxalate typically involves the precipitation from an aqueous solution containing neodymium (III) ions by the addition of oxalic acid or a soluble oxalate salt.



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Caption: Workflow for the synthesis of Neodymium (III) Oxalate Decahydrate.

Experimental Protocol: Synthesis

This protocol describes a typical laboratory-scale synthesis of neodymium (III) oxalate decahydrate.

Materials:

- Neodymium (III) nitrate hexahydrate ($\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Oxalic acid dihydrate ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$)
- Deionized water
- Beakers, magnetic stirrer, magnetic stir bar, filtration apparatus (e.g., Büchner funnel and flask), filter paper, washing bottle, drying oven.

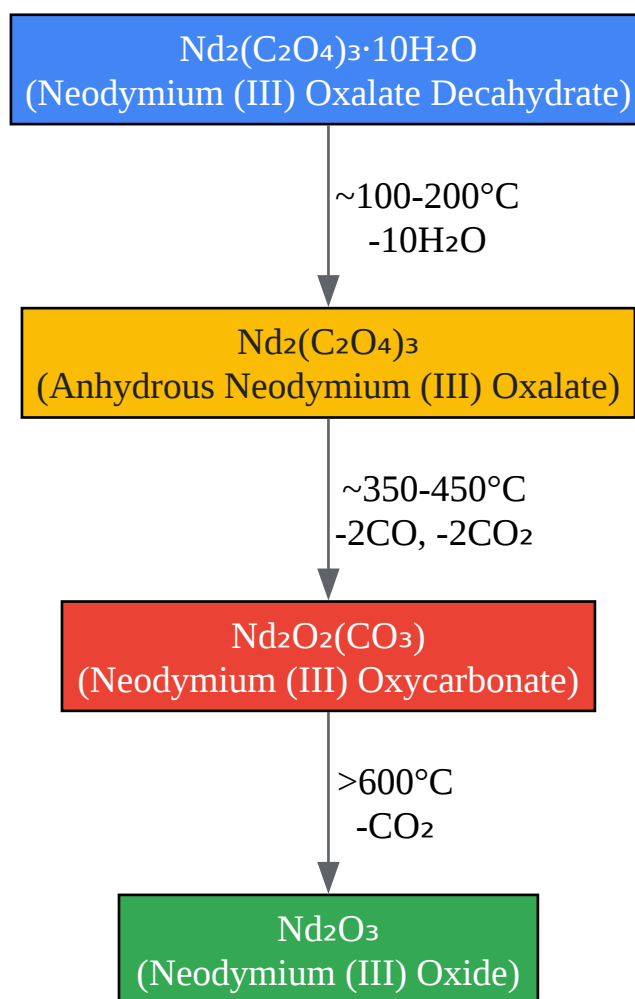
Procedure:

- **Prepare a Neodymium (III) Nitrate Solution:** Dissolve a calculated amount of neodymium (III) nitrate hexahydrate in deionized water in a beaker to achieve a desired concentration (e.g., 0.1 M). Stir the solution using a magnetic stirrer until the salt is completely dissolved.
- **Prepare an Oxalic Acid Solution:** In a separate beaker, dissolve a stoichiometric excess of oxalic acid dihydrate in deionized water (e.g., 0.15 M). Stir until fully dissolved.
- **Precipitation:** While continuously stirring the neodymium (III) nitrate solution, slowly add the oxalic acid solution dropwise. A pink precipitate of neodymium (III) oxalate will form immediately.
- **Aging the Precipitate:** After the addition of oxalic acid is complete, continue stirring the mixture for a period of time (e.g., 1-2 hours) at room temperature. This "aging" process allows for the growth of larger, more easily filterable crystals.
- **Filtration and Washing:** Separate the precipitate from the solution by vacuum filtration using a Büchner funnel and filter paper. Wash the precipitate several times with deionized water to remove any unreacted reagents and byproducts. Follow with a final wash with a small amount of ethanol or acetone to aid in drying.

- Drying: Carefully transfer the filtered precipitate to a watch glass or petri dish and dry in a drying oven at a low temperature (e.g., 40-50 °C) until a constant weight is achieved. The resulting product is neodymium (III) oxalate decahydrate.

Thermal Decomposition

The thermal decomposition of neodymium (III) oxalate is a multi-step process that is crucial for the production of neodymium (III) oxide. The process involves dehydration, followed by the decomposition of the anhydrous oxalate to an intermediate oxycarbonate, and finally the decomposition of the oxycarbonate to the oxide.[2]



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Caption: Thermal decomposition pathway of Neodymium (III) Oxalate Decahydrate.

Thermal Analysis Data

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the decomposition process. The temperature ranges for each decomposition step can vary slightly depending on the experimental conditions such as heating rate and atmosphere.

Decomposition Step	Temperature Range (°C)	Mass Loss (%)	Products	Reference(s)
Dehydration	100 - 200	~24.6	$\text{Nd}_2(\text{C}_2\text{O}_4)_3$, H_2O	
Oxalate Decomposition	350 - 450	~25.4	$\text{Nd}_2\text{O}_2(\text{CO}_3)$, CO , CO_2	
Oxycarbonate Decomposition	> 600	~6.0	Nd_2O_3 , CO_2	

Experimental Protocol: Thermogravimetric Analysis (TGA)

This protocol outlines a general procedure for the thermogravimetric analysis of neodymium (III) oxalate decahydrate.

Apparatus:

- Thermogravimetric Analyzer (TGA) coupled with a differential scanning calorimeter (DSC) is recommended for simultaneous thermal analysis.
- Sample pans (e.g., alumina or platinum).
- High-purity inert gas (e.g., nitrogen or argon) and an oxidizing gas (e.g., air or oxygen).

Procedure:

- Sample Preparation: Accurately weigh a small amount of the neodymium (III) oxalate decahydrate sample (typically 5-10 mg) into a TGA sample pan.

- **Instrument Setup:** Place the sample pan in the TGA furnace. Purge the furnace with the desired gas (e.g., nitrogen for inert atmosphere studies or air for oxidative studies) at a constant flow rate (e.g., 20-50 mL/min) for a sufficient time to ensure a stable atmosphere.
- **Thermal Program:** Program the instrument to heat the sample from ambient temperature to a final temperature (e.g., 1000 °C) at a constant heating rate (e.g., 10 °C/min).
- **Data Acquisition:** Record the sample weight (TGA) and heat flow (DSC) as a function of temperature.
- **Data Analysis:** Analyze the resulting TGA curve to determine the temperature ranges and percentage mass loss for each decomposition step. The DSC curve will indicate whether the transitions are endothermic or exothermic.

Crystallographic Data

Neodymium (III) oxalate decahydrate crystallizes in the monoclinic system. The crystallographic parameters are important for understanding its solid-state properties.

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[7]
Space Group	P2 ₁ /c	[7]

Safety and Handling

Neodymium (III) oxalate should be handled with care, following standard laboratory safety procedures.

- **Ingestion:** Neodymium compounds are considered to be of low to moderate toxicity. However, ingestion should be avoided.
- **Inhalation:** Avoid inhaling the dust. Use in a well-ventilated area or with appropriate respiratory protection.
- **Skin and Eye Contact:** May cause irritation. It is recommended to wear gloves and safety glasses.

- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

This technical guide has provided a detailed overview of the key chemical properties of neodymium (III) oxalate. The information on its synthesis, solubility, thermal decomposition, and crystallography, along with the provided experimental protocols, serves as a valuable resource for scientists and researchers. The presented data and methodologies can aid in the development of processes involving this important rare earth compound.

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